

AF 555 carboxylic acid solubility and stability

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Compound of Interest

Compound Name: AF 555 carboxylic acid

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An In-depth Technical Guide to the Solubility and Stability of AF 555 Carboxylic Acid

For researchers, scientists, and drug development professionals, the precise handling and storage of fluorescent dyes are paramount to ensure experimental reproducibility and accuracy.

AF 555 carboxylic acid, a bright, orange-fluorescent dye, is a valuable tool in various biological applications. This guide provides a comprehensive overview of its solubility and stability characteristics, supported by experimental protocols and logical diagrams to facilitate its effective use. The information presented is primarily based on data for Alexa Fluor™ 555 Carboxylic Acid, which is spectrally equivalent to AF 555.

Core Properties of AF 555 Carboxylic Acid

AF 555 carboxylic acid is a non-reactive form of the AF 555 dye, often supplied as a tris(triethylammonium) salt.[1][2] It serves as a reference standard for dye-conjugates and can be utilized in applications such as injection site visualization.[3] Its core structure is based on a 3,6-diaminoxanthene-4,5-disulfate.[4] The dye exhibits strong absorption and emission maxima at approximately 555 nm and 565-572 nm, respectively, making it compatible with common excitation sources like the 532 nm or 543 nm laser lines.[1][2][5]

Solubility

AF 555 carboxylic acid is characterized by its good water solubility, a feature common to the Alexa Fluor™ family of dyes.[6][7] This property allows for straightforward preparation of stock solutions and their use in aqueous biological buffers without the need for organic co-solvents.

Quantitative Solubility Data

While specific molar solubility limits are not extensively published, practical guidance for reconstitution is provided by manufacturers. This information is summarized in the table below.

Parameter	Solvent	Recommended Concentration	Citation
Reconstitution Concentration	Aqueous Buffer (e.g., PBS), DMSO, or DMF	1–10 mg/mL	[2]

Note: For reconstitution, high-quality, anhydrous dimethylsulfoxide (DMSO) or dimethylformamide (DMF) should be used to prevent premature degradation of the dye.[\[2\]](#)

Experimental Protocol for Solubility Assessment

The following is a generalized protocol for determining the solubility of **AF 555 carboxylic acid** in a specific buffer of interest.

Objective: To determine the maximum solubility of **AF 555 carboxylic acid** in a given aqueous buffer.

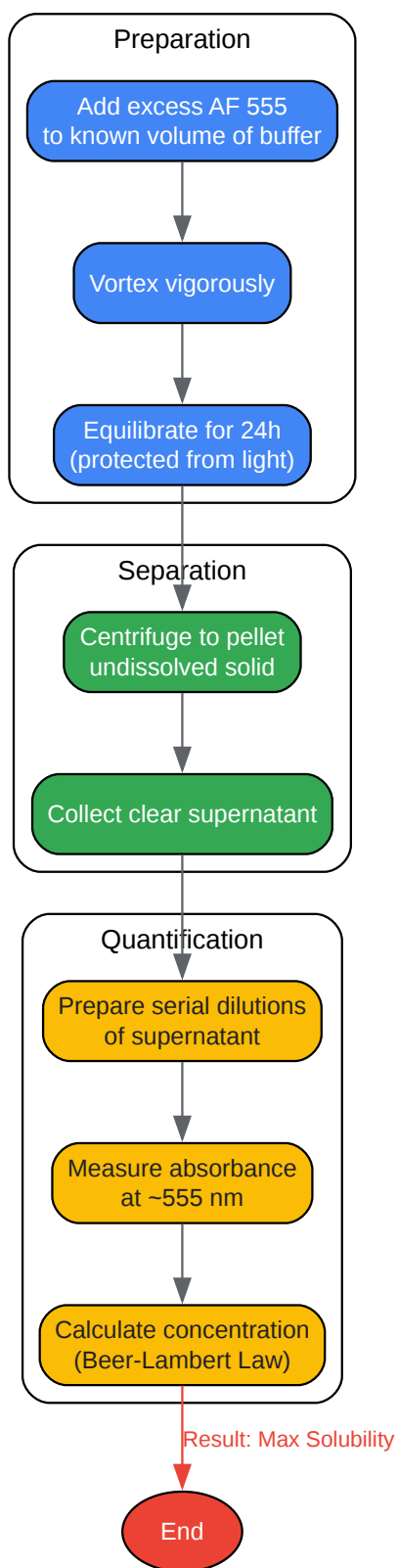
Materials:

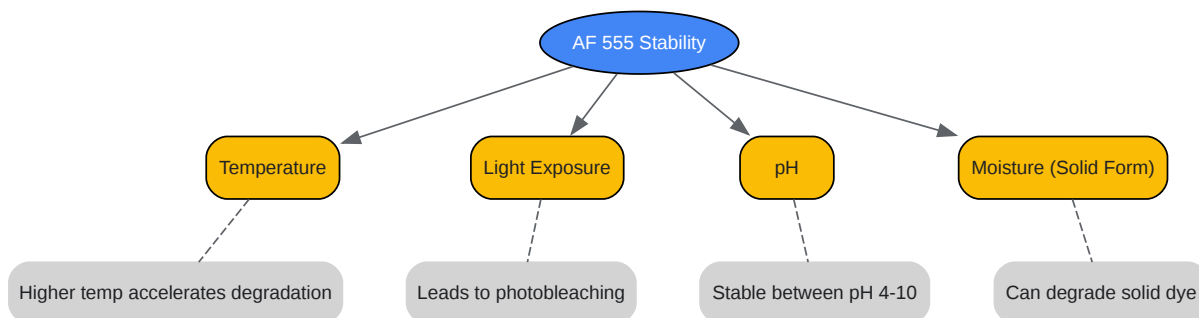
- **AF 555 carboxylic acid**, solid form
- Selected aqueous buffer (e.g., Phosphate-Buffered Saline, pH 7.4)
- Vortex mixer
- Centrifuge
- Spectrophotometer
- Calibrated micropipettes and tubes

Procedure:

- Preparation of Supersaturated Solution:
 - Add a pre-weighed excess amount of solid **AF 555 carboxylic acid** to a known volume of the buffer at room temperature.
 - Vortex the mixture vigorously for 2-3 minutes to facilitate dissolution.
 - Allow the mixture to equilibrate for at least 24 hours at a constant temperature, protected from light, to ensure saturation.
- Separation of Undissolved Solute:
 - Centrifuge the suspension at high speed (e.g., $>10,000 \times g$) for 10-15 minutes to pellet the undissolved solid.
- Quantification:
 - Carefully collect a precise volume of the clear supernatant.
 - Prepare a serial dilution of the supernatant in the same buffer.
 - Measure the absorbance of the dilutions at the dye's maximum absorbance wavelength (~ 555 nm).
 - Calculate the concentration using the Beer-Lambert law ($A = \epsilon cl$), with the known extinction coefficient for AF 555 (approximately $155,000 \text{ cm}^{-1}\text{M}^{-1}$).^[6]
 - The concentration of the undiluted supernatant represents the maximum solubility.

Workflow for Solubility Determination





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